

# Pigment Yellow 155: A High-Performance Replacement for Chrome Yellow

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pigment Yellow 155

Cat. No.: B3429796

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A comprehensive guide for researchers and industry professionals on the comparative performance of **Pigment Yellow 155** and traditional chrome yellow pigments, supported by key experimental data and methodologies.

In the ongoing effort to replace hazardous materials with safer and more robust alternatives, **Pigment Yellow 155** has emerged as a leading candidate to supersede traditional chrome yellow pigments. This guide provides a detailed comparison of the performance characteristics of **Pigment Yellow 155** and chrome yellow, offering valuable insights for researchers, scientists, and professionals in various fields, including coatings, plastics, and inks.

Chrome yellow, chemically lead(II) chromate ( $\text{PbCrO}_4$ ), has been a widely used pigment for its bright, opaque yellow shades.<sup>[1][2]</sup> However, its use has been increasingly restricted due to significant health and environmental concerns, as it contains both lead, a toxic heavy metal, and hexavalent chromium, a known carcinogen.<sup>[1][2]</sup> Furthermore, chrome yellow exhibits notable drawbacks in terms of performance, including poor lightfastness and a tendency to darken over time upon exposure to air and light.<sup>[1][2]</sup>

**Pigment Yellow 155**, a member of the disazo pigment class, offers a brilliant greenish-yellow shade and presents a compelling alternative with significant advantages in performance, stability, and safety.<sup>[3][4]</sup> This organic pigment is not only free of heavy metals but also demonstrates superior lightfastness, thermal stability, and chemical resistance.<sup>[3][5]</sup>

## Quantitative Performance Comparison

The following tables summarize the key performance data for **Pigment Yellow 155** and Chrome Yellow, highlighting the superior properties of the modern organic pigment.

Table 1: General and Performance Properties

Property	Pigment Yellow 155	Chrome Yellow (Typical)
Chemical Type	Disazo	Lead(II) Chromate
C.I. Name	Pigment Yellow 155	Pigment Yellow 34
Lightfastness (Blue Wool Scale)	7-8 (Excellent)[5][6]	4-5 (Moderate to Good)[7]
Heat Resistance (in HDPE)	260-280 °C[4][5]	~140 °C (up to 220°C for special grades)[7][8]
Weather Resistance (1-5 Scale)	5 (Excellent)[5]	3 (Fair)[8]
Acid Resistance (1-5 Scale)	5 (Excellent)[5][6]	3 (Fair)[7][8]
Alkali Resistance (1-5 Scale)	5 (Excellent)[5][6]	3 (Fair)[7][8]
Toxicity	Free of heavy metals	Contains Lead and Hexavalent Chromium[1][2]

Table 2: Application-Specific Data for **Pigment Yellow 155**

Application	Heat Stability	Lightfastness (Full Shade)	Migration Resistance
Plastics (HDPE)	260 °C / 5 min[4]	8[6]	5[9]
Plastics (Soft PVC)	180 °C[4]	7-8[9]	3[3]
Coatings (Baking Enamel)	Excellent[4]	7[10]	-
Printing Inks	Good[3]	7-8[9]	Excellent soap & cream resistance[4]

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure accurate and reproducible results.

### Lightfastness Testing

Lightfastness is determined using the Blue Wool Scale in accordance with ISO 105-B02 and ASTM D4303.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Principle:** The pigment sample is exposed to a high-intensity artificial light source, typically a Xenon arc lamp, which simulates the spectrum of natural sunlight.[\[14\]](#) Simultaneously, a set of eight standardized blue wool textiles with known, differing lightfastness are also exposed.
- **Procedure:** One portion of the sample and the blue wool standards are shielded from the light to act as a control. The exposure continues until a specified color change is observed in the sample.
- **Evaluation:** The lightfastness is rated on a scale of 1 to 8 by comparing the degree of fading of the pigment sample to that of the blue wool standards. A rating of 8 indicates the highest lightfastness, meaning the color has not visibly changed, while a rating of 1 signifies very poor lightfastness.[\[13\]](#)

### Heat Stability Testing

The heat stability of pigments in plastics is evaluated based on standards such as DIN EN 12877-2.[\[15\]](#)[\[16\]](#)

- **Principle:** This test determines the maximum temperature a pigment can withstand in a specific polymer during processing without significant color change.
- **Procedure:** The pigment is incorporated into a polymer (e.g., High-Density Polyethylene - HDPE) at a defined concentration. The colored polymer is then processed through an injection molding machine at various temperatures, with a specific dwell time at each temperature (e.g., 5 minutes).[\[15\]](#)
- **Evaluation:** The color of the molded plastic samples is measured using a spectrophotometer, and the color difference ( $\Delta E_{ab}$ ) between the samples processed at different temperatures

and a reference sample processed at a low temperature is calculated. The heat stability is reported as the temperature at which the color change reaches a predefined limit (e.g.,  $\Delta E_{ab} = 3$ ).<sup>[15]</sup>

## Chemical Resistance Testing

Chemical resistance is assessed by exposing the pigmented material to various chemical agents.

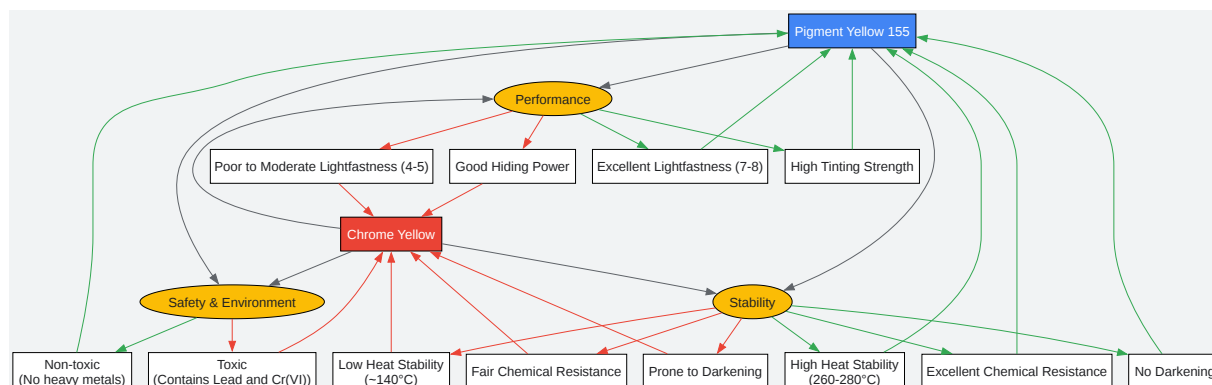
- Principle: To evaluate the pigment's stability when in contact with acids, alkalis, and solvents.
- Procedure: A coated panel or a colored plastic sample is partially immersed in a specific chemical solution (e.g., hydrochloric acid, sodium hydroxide) for a set period.
- Evaluation: The change in color of the exposed area is compared to the unexposed area and rated on a scale of 1 to 5, where 5 represents no change (excellent resistance) and 1 indicates severe change.

## Visualizations

### Chemical Structure of Pigment Yellow 155

Caption: Chemical structure of **Pigment Yellow 155**.

## Comparative Logic Diagram



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Caption: Key property comparison of **Pigment Yellow 155** and Chrome Yellow.

## Conclusion

The transition from chrome yellow to **Pigment Yellow 155** is driven by both regulatory pressures and a demand for higher-performing materials. The data clearly indicates that **Pigment Yellow 155** is not merely a safer alternative but a technologically superior pigment. Its excellent lightfastness, high heat stability, and robust chemical resistance make it suitable for a wide range of demanding applications where color durability is critical. For researchers and product developers, **Pigment Yellow 155** offers a reliable, high-performance, and sustainable solution for achieving vibrant and long-lasting yellow shades.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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